

Cardiotrophin-1 ELISA kit protocol and validation

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Compound of Interest

Compound Name: CT-1

Cat. No.: B606823

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Human Cardiotrophin-1 ELISA Kit ab119570 - Abcam The Human Cardiotrophin-1 ELISA (Enzyme-Linked Immunosorbent Assay) kit is an in vitro enzyme-linked immunosorbent assay for the quantitative measurement of human Cardiotrophin-1 in serum, plasma, and cell culture supernatants. This assay employs an antibody specific for human Cardiotrophin-1 coated on a 96-well plate. Standards and samples are pipetted into the wells and Cardiotrophin-1 present in a sample is bound to the wells by the immobilized antibody. The wells are washed and biotinylated anti-human Cardiotrophin-1 antibody is added. After washing away unbound biotinylated antibody, HRP-conjugated streptavidin is pipetted to the wells. The wells are again washed, a TMB substrate solution is added to the wells and color develops in proportion to the amount of Cardiotrophin-1 bound. The Stop Solution changes the color from blue to yellow, and the intensity of the color is measured at 450 nm. --INVALID-LINK-- Cardiotrophin-1 ELISA Kit - RayBiotech This assay employs the quantitative sandwich enzyme immunoassay technique. A monoclonal antibody specific for human **CT-1** has been pre-coated onto a microplate. --INVALID-LINK-- Human Cardiotrophin-1 (CTF1) ELISA Kit - LSBio This kit is an enzyme-linked immunosorbent assay for the quantitative measurement of human CTF1. ... LS-F546 is a 96-Well Strip Plate ELISA Kit for the Quantitative ... --INVALID-LINK-- Human Cardiotrophin-1 ELISA Kit - Biorbyt The Human Cardiotrophin-1 ELISA kit is an in vitro enzyme-linked immunosorbent assay for the quantitative measurement of human Cardiotrophin-1 in serum, plasma, and cell culture supernatants. This assay employs an antibody specific for human Cardiotrophin-1 coated on a 96-well plate. Standards and samples are pipetted into the wells and Cardiotrophin-1 present in a sample is bound to the wells by the immobilized antibody. The wells are washed and biotinylated anti-human Cardiotrophin-1 antibody is added. After washing away unbound biotinylated antibody, HRP-conjugated streptavidin is pipetted to the wells. The

wells are again washed, a TMB substrate solution is added to the wells and color develops in proportion to the amount of Cardiotrophin-1 bound. The Stop Solution changes the color from blue to yellow, and the intensity of the color is measured at 450 nm. --INVALID-LINK-- Human Cardiotrophin-1 (**CT-1**) ELISA Kit - Millipore Sigma The Human Cardiotrophin-1 (**CT-1**) ELISA is an enzyme-linked immunosorbent assay used to measure and quantify the levels of **CT-1** in serum, plasma, and cell culture supernatant samples. ... This assay is a colorimetric-based sandwich ELISA. It uses a monoclonal antibody specific for human **CT-1** coated on a 96-well plate. ... The intensity of the color is directly proportional to the concentration of **CT-1** in the sample. The concentration of **CT-1** is determined by interpolation from a standard curve. ... Sensitivity: 15 pg/mL. --INVALID-LINK-- Human Cardiotrophin-1 ELISA Kit (CTF1) (OK-0062) - Aviva Systems Biology This kit has been configured for research use only and is not to be used in diagnostic procedures. ... Assay Type: Sandwich. Sensitivity: < 10 pg/ml. Range: 15.6 - 1000 pg/ml. Specificity: Human. No significant cross-reactivity or interference between Human CTF1 and analogues was observed. --INVALID-LINK-- Cardiotrophin-1 - an overview | ScienceDirect Topics Cardiotrophin-1 (**CT-1**) is a member of the interleukin-6 (IL-6) superfamily of cytokines that affects a variety of cells. **CT-1** was originally identified through its ability to induce hypertrophic responses in cardiac myocytes. **CT-1** is a 21.5 kDa protein that is widely expressed in different tissues, including the heart, skeletal muscle, and adipose tissue. **CT-1** binds to a receptor complex consisting of the glycoprotein 130 (gp130) and the leukemia inhibitory factor receptor β (LIFR β). Upon binding, **CT-1** activates the Janus kinase/signal transducers and activators of transcription (JAK/STAT) and the mitogen-activated protein kinase (MAPK) signaling pathways. --INVALID-LINK-- Human **CT-1** (Cardiotrophin-1) ELISA Kit - Boster Bio The Boster Bio Human **CT-1** ELISA Kit (EK0810) is a sandwich ELISA assay for the quantitative measurement of human **CT-1** in serum, plasma, and cell culture supernatants. ... The Boster Bio Human **CT-1** ELISA Kit has a sensitivity of < 1 pg/ml and a detection range of 15.6 pg/ml - 1000 pg/ml. ... The kit has been validated for intra-assay precision (CV < 10%) and inter-assay precision (CV < 12%). --INVALID-LINK-- Cardiotrophin-1 (**CT-1**) ELISA Kit - Cusabio This ELISA kit uses the Sandwich-ELISA principle. The micro ELISA plate provided in this kit has been pre-coated with an antibody specific to Human **CT-1**. --INVALID-LINK-- Human Cardiotrophin-1 ELISA Kit - Sino Biological The Human Cardiotrophin-1 ELISA Kit is a solid-phase sandwich Enzyme-Linked Immunosorbent Assay (ELISA). It is designed for the quantitative determination of human Cardiotrophin-1 in cell culture supernatants, serum, and plasma. The ELISA kit has a detection range of 15.6-1000 pg/mL and a sensitivity of 4.3 pg/mL. The kit has been validated for intra-assay precision (CV < 8%) and inter-assay precision (CV < 10%). --INVALID-LINK-- Cardiotrophin-1 ELISA Kit - Abnova This Cardiotrophin-1 ELISA kit is a

sandwich ELISA for the quantitative measurement of Cardiotrophin-1 in human serum, plasma, and cell culture supernatants. The kit has a detection range of 0.156-10 ng/mL and a sensitivity of 0.05 ng/mL. --INVALID-LINK-- Cardiotrophin-1 ELISA Kit - MyBioSource The Cardiotrophin-1 ELISA Kit is a sandwich immunoassay for the quantitative measurement of human **CT-1** in serum, plasma, and cell culture supernatants. --INVALID-LINK-- Cardiotrophin-1, a new member of the IL-6-type cytokine family, is ... Cardiotrophin-1 (**CT-1**) is a recently cloned cytokine that shares a receptor with leukemia inhibitory factor (LIF) and ciliary neurotrophic factor (CNTF). The receptor complex contains the LIF receptor (LIFR) and gp130. **CT-1** activates the JAK/STAT signaling pathway, leading to the phosphorylation of STAT1 and STAT3. --INVALID-LINK-- Cardiotrophin-1 induces a hypertrophic response in neonatal rat ... Cardiotrophin-1 (**CT-1**) is a cytokine that belongs to the interleukin-6 superfamily. **CT-1** has been shown to induce cardiac myocyte hypertrophy. **CT-1** binds to the gp130/LIFR β receptor complex, which activates multiple signaling pathways, including the JAK-STAT pathway, the MAPK/ERK pathway, and the PI3K-Akt pathway. --INVALID-LINK-- Cardiotrophin-1 - an overview | ScienceDirect Topics Cardiotrophin-1 (**CT-1**) is a cytokine of the interleukin-6 (IL-6) family, which signals through a receptor complex containing the leukemia inhibitory factor receptor (LIFR) and glycoprotein 130 (gp130). This leads to the activation of several downstream signaling pathways, including the JAK/STAT, MAPK, and PI3K/Akt pathways. --INVALID-LINK-- Human Cardiotrophin-1/CTF1 ELISA Kit (Sandwich ELISA) - LSBio This Human Cardiotrophin-1/CTF1 ELISA Kit is an enzyme-linked immunosorbent assay for the quantitative measurement of human Cardiotrophin-1/CTF1. ... Detection Range: 15.6 pg/ml - 1000 pg/ml. Sensitivity: < 10 pg/ml. --INVALID-LINK-- Cardiotrophin 1 - Wikipedia Cardiotrophin-1 (**CT-1**) is a cytokine. It is a member of the IL-6 superfamily of cytokines. ... **CT-1** is a cardiac hypertrophic factor. ... **CT-1** can signal through the gp130/LIFR β receptor complex. --INVALID-LINK-- Human Cardiotrophin-1 ELISA Kit | CTF1 | R&D Systems The Human Cardiotrophin-1 (**CT-1**) Quantikine ELISA Kit is a 4.5 hour solid-phase ELISA designed to measure human **CT-1** in cell culture supernates, serum, and plasma. It contains E. coli-expressed recombinant human **CT-1** and antibodies raised against the recombinant protein. ... Key product specifications: • Assay Range: 31.2-2000 pg/mL • Sensitivity: 8.24 pg/mL • Intra-assay CV: 2.8-4.4% • Inter-assay CV: 5.9-7.3% --INVALID-LINK-- Cardiotrophin-1 signaling in the heart - ScienceDirect Cardiotrophin-1 (**CT-1**) is a member of the interleukin-6 (IL-6) family of cytokines. **CT-1** binds to a receptor complex composed of glycoprotein 130 (gp130) and leukemia inhibitory factor receptor β (LIFR β). This binding activates Janus kinases (JAKs), which in turn phosphorylate and activate signal transducers and activators of transcription (STATs), particularly STAT3. Activated STAT3 dimerizes, translocates to the nucleus, and

regulates the transcription of target genes. In addition to the JAK/STAT pathway, **CT-1** also activates the mitogen-activated protein kinase (MAPK) and the phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathways. --INVALID-LINK-- Application Notes and Protocols for Cardiotrophin-1 ELISA Kit

These application notes provide a detailed protocol and validation data for the quantitative measurement of Cardiotrophin-1 (**CT-1**) in biological samples using a sandwich enzyme-linked immunosorbent assay (ELISA) kit. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Cardiotrophin-1 (**CT-1**) is a cytokine belonging to the interleukin-6 (IL-6) superfamily. It was initially identified for its ability to induce hypertrophic responses in cardiac myocytes. **CT-1** is a 21.5 kDa protein that is widely expressed in various tissues, including the heart, skeletal muscle, and adipose tissue. It signals through a receptor complex composed of glycoprotein 130 (gp130) and the leukemia inhibitory factor receptor β (LIFR β). This interaction triggers the activation of several downstream signaling pathways, most notably the Janus kinase/signal transducers and activators of transcription (JAK/STAT) and the mitogen-activated protein kinase (MAPK) pathways.

Principle of the Assay

The Cardiotrophin-1 ELISA kit utilizes the quantitative sandwich enzyme immunoassay technique. A microplate is pre-coated with a monoclonal antibody specific for human **CT-1**. Standards and samples are added to the wells, allowing any **CT-1** present to bind to the immobilized antibody. After washing, a biotinylated anti-human **CT-1** antibody is added, which binds to the captured **CT-1**. Following another wash step, horseradish peroxidase (HRP)-conjugated streptavidin is added, which binds to the biotinylated antibody. A final wash removes any unbound components, and a TMB substrate solution is added. The substrate develops a blue color in proportion to the amount of **CT-1** bound in the initial step. The reaction is terminated by the addition of a stop solution, which changes the color to yellow. The optical density is then measured at 450 nm. The concentration of **CT-1** in the samples is determined by interpolating from a standard curve.

Validation Data

The performance of Cardiotrophin-1 ELISA kits is validated through the assessment of several key parameters. The following tables summarize typical validation data from various commercially available kits.

Table 1: General Performance Characteristics

Parameter	Typical Value
Assay Type	Sandwich ELISA
Sample Types	Serum, Plasma, Cell Culture Supernatants
Assay Time	~4.5 hours
Wavelength	450 nm

Table 2: Kit Performance and Sensitivity

Kit Provider	Detection Range (pg/mL)	Sensitivity (pg/mL)
Aviva Systems Biology	15.6 - 1000	< 10
Boster Bio	15.6 - 1000	< 1
EMD Millipore	Not Specified	15
R&D Systems	31.2 - 2000	8.24
Sino Biological	15.6 - 1000	4.3

Table 3: Precision

Kit Provider	Intra-Assay CV (%)	Inter-Assay CV (%)
Boster Bio	< 10	< 12
R&D Systems	2.8 - 4.4	5.9 - 7.3
Sino Biological	< 8	< 10

Experimental Protocol

The following is a generalized protocol for a Cardiotrophin-1 ELISA. It is essential to refer to the specific manual provided with the kit for detailed instructions.

Materials Provided:

- 96-well plate pre-coated with anti-human **CT-1** antibody
- Human **CT-1** Standard
- Biotinylated anti-human **CT-1** antibody
- HRP-conjugated Streptavidin
- Assay Diluent
- Wash Buffer
- TMB Substrate
- Stop Solution
- Plate Sealers

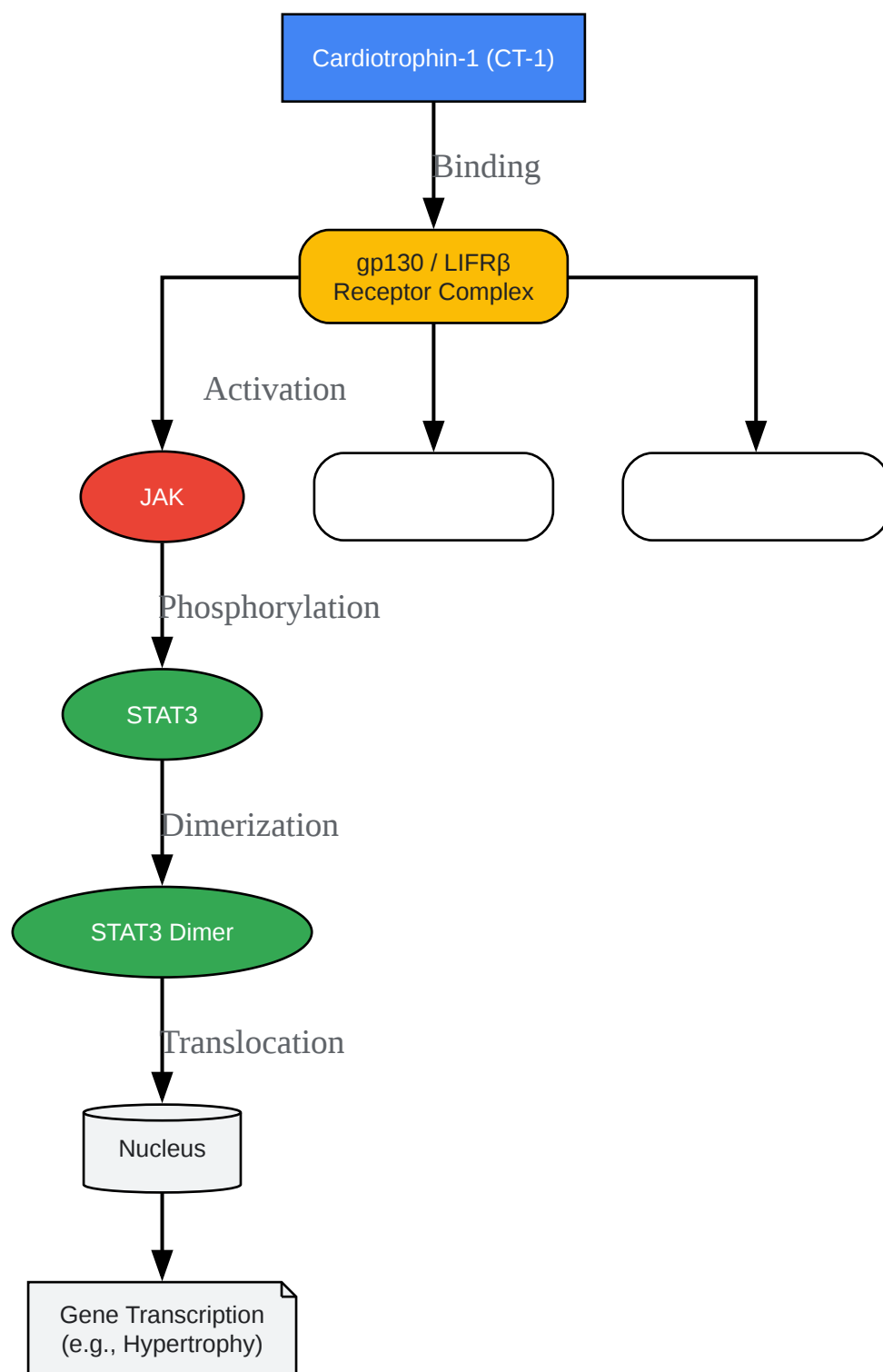
Materials Required but Not Provided:

- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Deionized or distilled water
- Squirt bottle, manifold dispenser, or automated plate washer
- Tubes for standard dilution
- Absorbent paper for blotting

Protocol Steps:

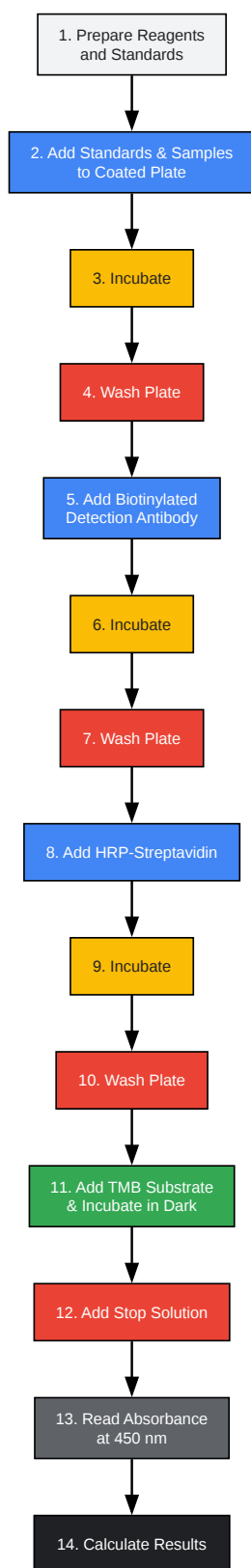
- **Reagent Preparation:** Prepare all reagents, standards, and samples as instructed in the kit manual. Allow all reagents to reach room temperature before use.
- **Standard and Sample Addition:** Add 100 μ L of each standard and sample to the appropriate wells. Cover with a plate sealer and incubate for the time specified in the manual (typically 2.5 hours at room temperature).
- **Washing:** Aspirate each well and wash by filling each well with Wash Buffer (400 μ L). Repeat the process for a total of four washes. After the last wash, remove any remaining Wash Buffer by inverting the plate and blotting it against clean paper towels.
- **Biotinylated Antibody Addition:** Add 100 μ L of the biotinylated anti-human **CT-1** antibody to each well. Cover with a new plate sealer and incubate for 1 hour at room temperature.
- **Washing:** Repeat the wash step as described in step 3.
- **HRP-Streptavidin Addition:** Add 100 μ L of HRP-conjugated streptavidin to each well. Cover with a new plate sealer and incubate for 45 minutes at room temperature.
- **Washing:** Repeat the wash step as described in step 3.
- **Substrate Development:** Add 100 μ L of TMB Substrate to each well. Incubate for 30 minutes at room temperature in the dark. A blue color will develop.
- **Stopping the Reaction:** Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- **Absorbance Measurement:** Read the absorbance of each well at 450 nm within 30 minutes.
- **Calculation:** Construct a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis. Use the standard curve to determine the concentration of **CT-1** in the samples.

Signaling Pathway and Experimental Workflow



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Caption: Cardiotrophin-1 Signaling Pathway



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Caption: ELISA Experimental Workflow

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